

Recombinant Protein L: A Versatile Tool for Immunodiagnostic Applications

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Compound of Interest

Compound Name: *Recombinant Protein L*

Cat. No.: *B1558851*

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Introduction

Recombinant Protein L, originally isolated from the bacterium *Peptostreptococcus magnus*, is a versatile immunoglobulin-binding protein with significant applications in the field of immunodiagnostics.[1] Unlike other antibody-binding proteins such as Protein A and Protein G, which primarily interact with the Fc region of immunoglobulins, Protein L binds to the variable light chain (kappa chain) of antibodies.[1][2] This unique binding characteristic allows Protein L to interact with a broader range of immunoglobulin classes and subclasses, including IgG, IgM, IgA, IgE, and IgD, as well as antibody fragments like Fab and single-chain variable fragments (scFv) that contain a kappa light chain.[3] This application note provides detailed protocols and quantitative data for the use of **recombinant protein L** in various immunodiagnostic assays, including Enzyme-Linked Immunosorbent Assay (ELISA), Western blotting, and Immunoprecipitation.

Properties of Recombinant Protein L

Recombinant Protein L is typically produced in *E. coli* and engineered to optimize its binding properties for research and diagnostic applications. The cell wall-binding region, cell membrane-binding region, and albumin-binding regions are often removed to maximize specific

immunoglobulin binding.[3] Key properties of **recombinant Protein L** are summarized in the table below.

Property	Value	Reference
Source	Peptostreptococcus magnus (native), E. coli (recombinant)	[1]
Molecular Mass (recombinant)	Approximately 35.8 - 41 kDa	[3]
Binding Site	Variable domain of kappa light chains (VL κ)	[4]
Immunoglobulin Binding	IgG, IgM, IgA, IgE, IgD, Fab, scFv (with kappa chains)	[3]
Optimal Binding pH	7.5	[5]
Isoelectric Point (pI)	4.5	[5]

Quantitative Data: Binding Affinities of Recombinant Protein L

The binding affinity of Protein L varies among different species and immunoglobulin isotypes. The following table provides a summary of these binding characteristics, which is crucial for selecting the appropriate immunodiagnostic workflow.

Species	Immunoglobulin Isotype	Binding Affinity
Human	IgG (κ chain)	++++
IgM (κ chain)	++++	
IgA (κ chain)	++++	
IgD (κ chain)	++++	
IgE (κ chain)	++++	
Lambda (λ) light chain	-	
Mouse	IgG (κ chain)	+++
IgM (κ chain)	+++	
Rat	IgG (κ chain)	++
Rabbit	IgG (κ chain)	+/-
Goat	IgG	-
Sheep	IgG	-
Bovine	IgG	-
Chicken	IgY	-

(++++ Strong, +++ Moderate, ++ Weak, +/- Very Weak, - No Binding)

Application 1: Enzyme-Linked Immunosorbent Assay (ELISA)

Recombinant Protein L can be utilized in various ELISA formats for the detection and quantification of antibodies. It can be coated onto microplates to capture antibodies from a sample, or it can be conjugated to an enzyme (e.g., Horseradish Peroxidase - HRP) for the detection of captured antibodies.

Experimental Workflow: Indirect ELISA using Protein L for Antibody Capture



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Caption: Indirect ELISA workflow using Protein L for antibody capture.

Protocol: Indirect ELISA for Antibody Detection using Protein L Coated Plates

Materials:

- **Recombinant Protein L**
- 96-well ELISA plates
- Coating Buffer (e.g., 0.1 M Carbonate-Bicarbonate, pH 9.6)
- Wash Buffer (e.g., PBS with 0.05% Tween-20, PBST)
- Blocking Buffer (e.g., 1% BSA in PBST)
- Sample diluent (e.g., PBST)
- Enzyme-conjugated detection antibody (specific for the target antibody's species and isotype, if different from what Protein L binds)
- Substrate solution (e.g., TMB for HRP)
- Stop Solution (e.g., 2 N H₂SO₄)
- Plate reader

Procedure:

- Coating:
 - Dilute **recombinant Protein L** to a final concentration of 1-10 µg/mL in Coating Buffer.

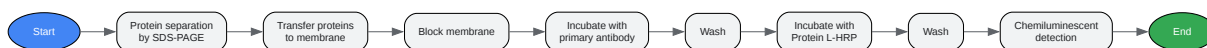
- Add 100 µL of the diluted Protein L solution to each well of a 96-well plate.
- Incubate overnight at 4°C or for 2 hours at 37°C.
- Blocking:
 - Aspirate the coating solution from the wells.
 - Wash the wells three times with 200 µL of Wash Buffer per well.
 - Add 200 µL of Blocking Buffer to each well.
 - Incubate for 1-2 hours at room temperature.
- Sample Incubation:
 - Aspirate the Blocking Buffer.
 - Wash the wells three times with 200 µL of Wash Buffer per well.
 - Prepare serial dilutions of the antibody-containing sample in Sample Diluent.
 - Add 100 µL of the diluted samples to the appropriate wells.
 - Incubate for 1-2 hours at room temperature.
- Detection Antibody Incubation:
 - Aspirate the samples.
 - Wash the wells three times with 200 µL of Wash Buffer per well.
 - Dilute the enzyme-conjugated detection antibody in Blocking Buffer according to the manufacturer's instructions.
 - Add 100 µL of the diluted detection antibody to each well.
 - Incubate for 1 hour at room temperature.

- Substrate Development and Measurement:
 - Aspirate the detection antibody solution.
 - Wash the wells five times with 200 μ L of Wash Buffer per well.
 - Add 100 μ L of the substrate solution to each well.
 - Incubate in the dark at room temperature for 15-30 minutes, or until sufficient color development.
 - Add 50 μ L of Stop Solution to each well to stop the reaction.
 - Read the absorbance at the appropriate wavelength (e.g., 450 nm for TMB) within 30 minutes.

Application 2: Western Blotting

In Western blotting, **recombinant Protein L** conjugated to an enzyme (e.g., HRP) or a tag (e.g., biotin) can be used as a secondary detection reagent to identify antibodies that have bound to target proteins on a membrane. This is particularly useful for detecting primary antibodies that are not well-recognized by conventional secondary antibodies.

Experimental Workflow: Western Blotting using Protein L-HRP



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Caption: Western blotting workflow using HRP-conjugated Protein L for detection.

Protocol: Western Blotting using Protein L-HRP for Detection

Materials:

- Protein sample
- SDS-PAGE gels and running buffer
- Transfer buffer and system
- PVDF or nitrocellulose membrane
- Blocking Buffer (e.g., 5% non-fat dry milk or 3% BSA in TBST)
- Primary antibody
- **Recombinant Protein L**-HRP conjugate
- Wash Buffer (e.g., Tris-Buffered Saline with 0.1% Tween-20, TBST)
- Chemiluminescent substrate (ECL)
- Imaging system

Procedure:

- SDS-PAGE and Protein Transfer:
 - Separate the protein sample by SDS-PAGE.
 - Transfer the separated proteins to a PVDF or nitrocellulose membrane according to standard protocols.
- Blocking:
 - Incubate the membrane in Blocking Buffer for 1 hour at room temperature with gentle agitation.
- Primary Antibody Incubation:
 - Dilute the primary antibody in Blocking Buffer to the recommended concentration.

- Incubate the membrane with the primary antibody solution overnight at 4°C with gentle agitation.
- Washing:
 - Wash the membrane three times for 5-10 minutes each with Wash Buffer.
- Protein L-HRP Incubation:
 - Dilute the Protein L-HRP conjugate in Blocking Buffer. A starting dilution of 1:1,000 to 1:10,000 is recommended, but should be optimized.
 - Incubate the membrane with the diluted Protein L-HRP solution for 1 hour at room temperature with gentle agitation.
- Final Washes:
 - Wash the membrane three times for 10-15 minutes each with Wash Buffer to remove unbound conjugate.
- Detection:
 - Prepare the chemiluminescent substrate according to the manufacturer's instructions.
 - Incubate the membrane with the substrate for the recommended time.
 - Capture the chemiluminescent signal using an appropriate imaging system.

Application 3: Immunoprecipitation (IP)

Recombinant Protein L immobilized on a solid support, such as agarose or magnetic beads, is an effective tool for immunoprecipitating antibodies and their bound antigens from complex mixtures like cell lysates.

Experimental Workflow: Immunoprecipitation using Protein L-conjugated Beads



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